

Comprehensive Application Notes and Protocols for Enhanced Friedelin Production

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Friedelin

CAS No.: 559-74-0

Cat. No.: S528492

[Get Quote](#)

Introduction to Friedelin and Its Significance

Friedelin (friedelan-3-one) is a **pentacyclic triterpenoid** first isolated from bark in 1807 and referred to as "cork alcohol" [1] [2]. This compound demonstrates remarkable **pharmacological activities**, including anti-inflammatory, anticancer, antioxidant, hepatoprotective, neuroprotective, antimicrobial, and antidiabetic effects [1] [2]. **Friedelin** also exhibits **agricultural applications** as a natural anti-insect agent and soil microbial community modulator [1] [2]. Additionally, it serves as the **key precursor** for celastrol, a promising anticancer and antiobesity drug candidate [3] [4] [5].

The **structural complexity** of **friedelin**, characterized by its highly rearranged pentacyclic framework with an oxo group at position 3, presents significant challenges for chemical synthesis [1] [5]. Traditional **plant extraction methods** face limitations due to low natural abundance, typically constituting only 1-2% of cork extracts [6]. These challenges have driven research toward developing **advanced extraction technologies** and **synthetic biology approaches** to achieve sustainable, high-yield **friedelin** production [1] [2].

*Table 1: Key Pharmacological Activities of **Friedelin***

Pharmacological Activity	Experimental Models	Key Findings	References
Neuroprotective	Ethanol-induced neurotoxicity in pup brains	Reduced TNF- α , NF- κ B, caspase-3, and PARP-1 levels	[7]
Anticancer	Prostate cancer models (22Rv1, DU145 cells)	CYP17A1 inhibition; reduced prostate weight and serum PSA	[8]
Anti-inflammatory	Mouse and rat models	Significant reduction in inflammation markers	[1] [2]
Antioxidant	In vitro assays	Free radical scavenging and liver protection	[1] [2]
Antimicrobial	Various pathogen models	Activity against bacteria, viruses, fungi, and parasites	[1] [2] [8]

Friedelin Production Methods Overview

Friedelin production methodologies encompass both **conventional extraction** from natural sources and **advanced biotechnological approaches**. Each method offers distinct advantages and limitations in terms of yield, scalability, and sustainability.

Natural Sources and Conventional Extraction

Friedelin is found in various **plant species** across multiple families, with particularly high concentrations in cork tissues. Key natural sources include:

- **Cork-rich trees:** *Quercus cerris* (Turkey oak) and *Quercus suber* (cork oak) [6]
- **Medicinal plants:** *Maytenus ilicifolia*, *Azima tetraacantha*, various *Garcinia* species [1] [2]
- **Other sources:** Mosses, lichens, and algae [1] [2]

Traditional extraction methods typically involve organic solvents such as dichloromethane, hexane, methanol, or ethanol through techniques like Soxhlet extraction or maceration [1] [2] [6]. These methods, while established, often result in **modest yields** and raise environmental concerns due to solvent usage.

Emerging Biosynthesis Approaches

Synthetic biology approaches represent a paradigm shift in **friedelin** production. By engineering the **mevalonate pathway** in microbial hosts like *Saccharomyces cerevisiae*, researchers have achieved significantly improved **friedelin** yields [9] [3] [5]. These approaches leverage **genetic engineering** to optimize the entire biosynthetic pathway, from enhanced precursor flux to expression of **friedelin**-specific synthases.

Table 2: Comparison of **Friedelin** Production Methods

Production Method	Typical Yields	Advantages	Limitations
Supercritical Fluid Extraction	4.02 wt% yield; 26-40.6% friedelin in extract [6]	Green technology, selective, reduced solvent use	High equipment cost, optimization required
Conventional Solvent Extraction	2.5-10.9 wt% yield; ~20% friedelin in extract [6]	Simple setup, well-established	Low selectivity, solvent intensive, moderate yields
Metabolically Engineered Yeast	63.91 mg/L (2022) [5]; 1500 mg/L (2025) [9] [3]	Sustainable, high potential yields, scalable	Complex strain development, requires specialized expertise

Protocol 1: Supercritical Fluid Extraction from Cork

Principle and Scope

Supercritical fluid extraction using carbon dioxide represents a **green alternative** to conventional organic solvent extraction. This method leverages the unique properties of **supercritical CO₂**, including tunable density, low viscosity, and high diffusivity, to achieve selective extraction of **friedelin** from cork matrices [6]. The protocol below is optimized for *Quercus cerris* cork, achieving **friedelin** concentrations of 30.4-40.6% in extracts [6].

Materials and Equipment

- **Plant Material:** *Quercus cerris* cork, ground to 0.5-1.0 mm particle size
- **Extraction Solvent:** Food-grade carbon dioxide (99.9% purity)
- **Cosolvent:** Anhydrous ethanol (HPLC grade) for cosolvent-enhanced extraction
- **Equipment:** Supercritical fluid extraction system with:
 - Dual piston pump for CO₂ delivery
 - Heated extraction vessel (50-500 mL capacity)
 - Pressure control system (back-pressure regulator)
 - Cosolvent pump (optional)
 - Collection vessel
- **Analytical Equipment:** GC-MS system for analysis

Step-by-Step Procedure

- **Sample Preparation:**
 - Dry cork material at 40°C to constant weight
 - Grind and sieve to obtain 0.5-1.0 mm particle size
 - Load extraction vessel with 10-50 g cork material
- **System Setup:**
 - Set extraction temperature to 40-60°C
 - Set pressure to 150-300 bar
 - Set CO₂ flow rate to 1-5% of solvent vessel volume per minute
 - For cosolvent addition: set ethanol at 5-15% of total solvent volume
- **Extraction Process:**
 - Pressurize system slowly to desired pressure
 - Maintain conditions for 60-180 minutes
 - Continuously collect extract in cooled collection vessel
 - Monitor extraction yield gravimetrically at timed intervals
- **Extract Recovery:**
 - Slowly depressurize system
 - Rinse collection vessel with chloroform or ethanol
 - Evaporate solvents under reduced pressure

- Weigh total extract and analyze by GC-MS

Optimization Guidelines

- **Temperature Effect:** Higher temperatures (up to 60°C) generally improve yields but may reduce selectivity
- **Pressure Effect:** Increased pressure enhances solvent density and extraction yield (optimum: 250-300 bar)
- **Cosolvent Percentage:** 10% ethanol typically provides optimal balance between yield and selectivity [6]
- **Flow Rate:** Moderate flow rates (2-3% vessel volume/min) prevent channeling and ensure efficient mass transfer

Protocol 2: Metabolic Engineering of Yeast for High-Yield Friedelin Production

Principle and Scope

This protocol describes the **genetic modification** of *Saccharomyces cerevisiae* to create microbial cell factories for **friedelin** production. The approach involves **pathway engineering** to enhance precursor flux toward 2,3-oxidosqualene and expression of heterologous **friedelin synthase** genes [9] [3] [5]. The most advanced implementations have achieved remarkable yields up to 1500 mg/L through combination of **metabolic engineering** and **lipid droplet engineering** [9] [3].

Strains, Vectors, and Media

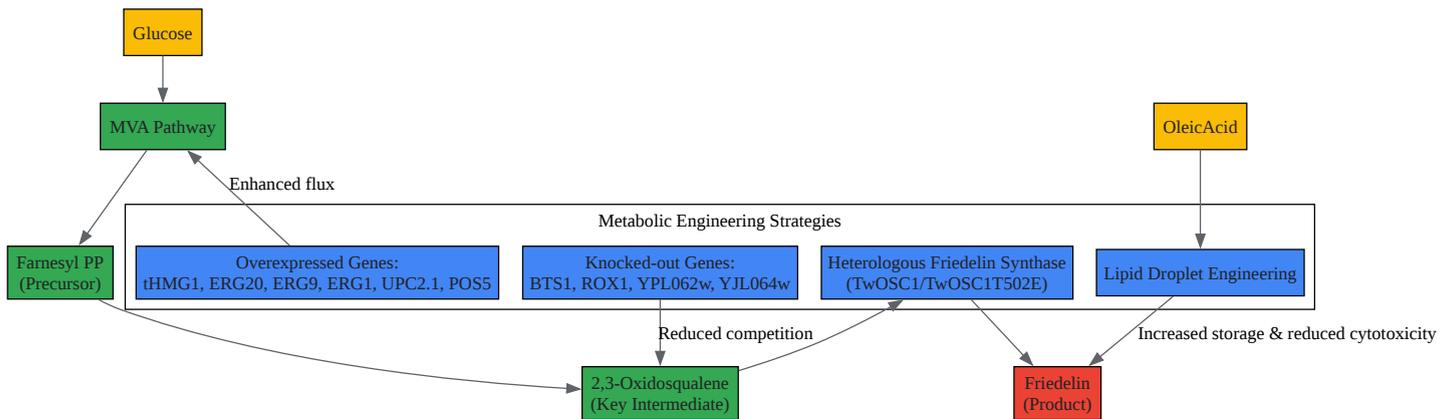
- **Host Strain:** *S. cerevisiae* BY4741 or similar industrial strain
- **Integration Vectors:** CRISPR/Cas9 system for gene knock-in/knock-out
- **Expression Vectors:** High-copy number plasmids with strong promoters
- **Key Genes:**
 - **TwOSC1: Friedelin synthase** from *Tripterygium wilfordii* [3] [4] [5]
 - **Pathway Genes:** tHMG1, ERG20, ERG9, ERG1 [5]
 - **Regulatory Genes:** UPC2.1, POS5 [5]

- **Media:**
 - YPD for routine cultivation
 - Synthetic dropout media for selection
 - Optimized production media with oleic acid [9] [3]

Strain Engineering Procedure

- **Endogenous Pathway Enhancement:**
 - Integrate tHMG1, ERG20, ERG9, and ERG1 genes into yeast genome
 - Use strong constitutive promoters
 - Include UPC2.1 to upregulate sterol uptake
 - Integrate POS5 to enhance NADPH supply
- **Competing Pathway Downregulation:**
 - Knock out BTS1 (geranylgeranyl diphosphate synthase)
 - Knock out ROX1 (repressor of hypoxia)
 - Knock out YPL062w and YJL064w (genes of competing pathways)
- **Friedelin Synthase Expression:**
 - Clone TwOSC1 gene into high-copy number plasmid
 - Consider TwOSC1^{T502E} mutant for enhanced activity [5]
 - Transform into engineered yeast strain
- **Lipid Droplet Engineering:**
 - Supplement production medium with oleic acid
 - Optimize cell density to mitigate product cytotoxicity

The following diagram illustrates the comprehensive metabolic engineering strategy for enhanced **friedelin** production in yeast:



[Click to download full resolution via product page](#)

Fermentation and Production Protocol

- **Strain Activation:**
 - Inoculate single colony in 5 mL YPD medium
 - Incubate at 30°C with shaking at 250 rpm for 24 hours
- **Seed Culture:**
 - Transfer to 50 mL optimized production medium
 - Incubate at 30°C with shaking at 250 rpm for 48 hours
- **Production Phase:**
 - Transfer to main production medium (250 mL in 1 L flask)
 - Add oleic acid (0.1-0.5%) to enhance lipid droplet formation
 - Incubate at 20-25°C with shaking at 200 rpm for 5-7 days

- **Monitoring and Harvest:**

- Sample periodically for **friedelin** quantification
- Harvest cells by centrifugation after 120-168 hours
- Extract **friedelin** from cell pellets and culture supernatant

Analytical Methods for Friedelin Quantification and Characterization

Sample Preparation and Extraction

For **plant materials**, extract powdered samples (0.5-1.0 g) with dichloromethane, hexane, or ethanol using Soxhlet apparatus or ultrasonication [1] [6]. For **microbial cultures**, extract cell pellets with ethyl acetate or chloroform:methanol (2:1 v/v), and concentrate under reduced pressure [5].

GC-MS Analysis

Gas Chromatography-Mass Spectrometry provides reliable quantification and confirmation of **friedelin** identity:

- **Column:** DB-5MS or equivalent (30 m × 0.25 mm × 0.25 μm)
- **Temperature Program:** 100°C (hold 2 min), ramp to 300°C at 10°C/min, hold 10 min
- **Injector Temperature:** 280°C
- **Carrier Gas:** Helium, 1.0 mL/min constant flow
- **Ionization:** EI mode at 70 eV
- **Detection:** Selected ion monitoring at m/z 426.4 (molecular ion) or full scan 50-500 amu

NMR Characterization

For complete structural confirmation, **Nuclear Magnetic Resonance** spectroscopy is essential:

- **¹H NMR:** Characteristic signals include methyl singlets between δ 0.7-1.2 ppm
- **¹³C NMR:** Key signals at δ 213.0 (C-3 ketone), 58.0, 56.0, 42.0, and 39.0 ppm [6]
- **Sample Preparation:** Dissolve 5-10 mg purified **friedelin** in CDCl₃

Applications and Future Perspectives

Pharmaceutical Applications

The **enhanced production** of **friedelin** enables further investigation of its promising pharmacological applications:

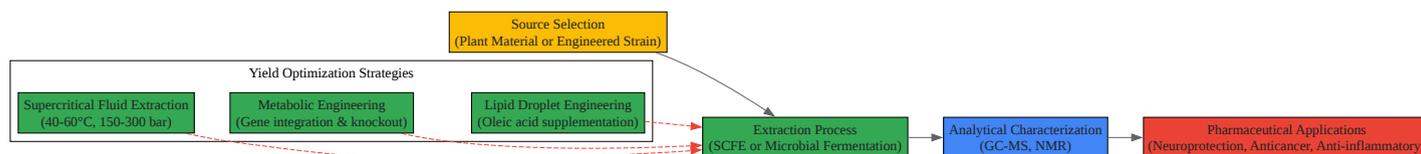
- **Neuroprotective Formulations:** **Friedelin** has demonstrated significant protection against ethanol-induced neurotoxicity by reducing TNF- α , NF- κ B, caspase-3, and PARP-1 levels [7]
- **Anticancer Therapies:** As a precursor to celastrol, high-purity **friedelin** enables development of potent anticancer agents [3] [5]
- **Anti-inflammatory Products:** **Friedelin**'s anti-inflammatory activity supports its development for inflammatory disorders [1] [2]

Scale-Up Considerations and Future Directions

For **industrial translation** of **friedelin** production, several factors require consideration:

- **Process Economics:** Microbial production shows promise for cost-effective scale-up, with recent yields of 1500 mg/L representing significant progress [9] [3]
- **Purification Strategies:** Development of efficient downstream processing methods will be crucial for commercial viability
- **Future Strain Engineering:** Additional improvements may include:
 - Dynamic pathway regulation
 - Organelle engineering
 - Adaptive laboratory evolution
 - Protein engineering of **friedelin** synthases

The following workflow illustrates the integrated approach for enhanced **friedelin** production:



Click to download full resolution via product page

Conclusion

The protocols presented herein provide comprehensive methodologies for **enhancing friedelin production** through both advanced extraction technologies and synthetic biology approaches. The remarkable recent progress in **metabolic engineering** of yeast strains, achieving yields up to 1500 mg/L, demonstrates the potential for industrial-scale production [9] [3]. These advances address the critical **supply limitations** that have hindered pharmaceutical development of **friedelin** and its derivatives.

The integration of **extraction optimization** with **systems metabolic engineering** provides a robust foundation for sustainable **friedelin** production. These approaches enable sufficient material supply for further pharmacological evaluation and clinical development of **friedelin**-based therapeutics for neurodegenerative diseases, cancer, inflammatory conditions, and metabolic disorders.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Friedelin: Structure, Biosynthesis, Extraction, and Its ... [mdpi.com]
2. Friedelin: Structure, Biosynthesis, Extraction, and Its ... [pmc.ncbi.nlm.nih.gov]

3. De Novo Synthesis of Friedelin in Saccharomyces ... [pubmed.ncbi.nlm.nih.gov]
4. De Novo Synthesis of Friedelin in Saccharomyces ... [sciencedirect.com]
5. Metabolic Engineering of Saccharomyces cerevisiae for ... [frontiersin.org]
6. Prospective pathway for a green and enhanced friedelin ... [sciencedirect.com]
7. Friedelin and Glutinol induce neuroprotection against ... [sciencedirect.com]
8. Top 20 papers published in the topic of Friedelin in 2022 [scispace.com]
9. Zhou H, et al. (2025) [yeastgenome.org]

To cite this document: Smolecule. [Comprehensive Application Notes and Protocols for Enhanced Friedelin Production]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b528492#friedelin-yield-improvement>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com